

Chemical structure and properties of LAS38096

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Compound of Interest

Compound Name: LAS38096

Cat. No.: B7969998

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In-Depth Technical Guide: LAS38096

For Researchers, Scientists, and Drug Development Professionals

Introduction

LAS38096 is a potent, selective, and efficacious antagonist of the A2B adenosine receptor.^[1] Its chemical name is 4-furan-2-yl-N-pyridin-3-yl-5-pyrimidin-4-ylpyrimidin-2-amine.^[1] This document provides a comprehensive overview of the chemical structure, properties, mechanism of action, and key experimental data related to **LAS38096**, designed to serve as a technical resource for researchers in pharmacology and drug development.

Chemical Structure and Physicochemical Properties

The chemical identity and fundamental properties of **LAS38096** are summarized below.

Chemical Structure

- IUPAC Name: 4-furan-2-yl-N-pyridin-3-yl-5-pyrimidin-4-ylpyrimidin-2-amine^[1]
- CAS Number: 851371-22-7^[1]
- Chemical Formula: C₁₇H₁₂N₆O^[1]
- Molecular Weight: 316.32 g/mol
- InChI Key: YRPIMMMBNUUYLG-UHFFFAOYSA-N

- SMILES: c1cc(cnc1)Nc2ncc(-c3ccnncn3)c(-c4ccco4)n2

Physicochemical Properties

A summary of the available physicochemical data for **LAS38096** is presented in Table 1.

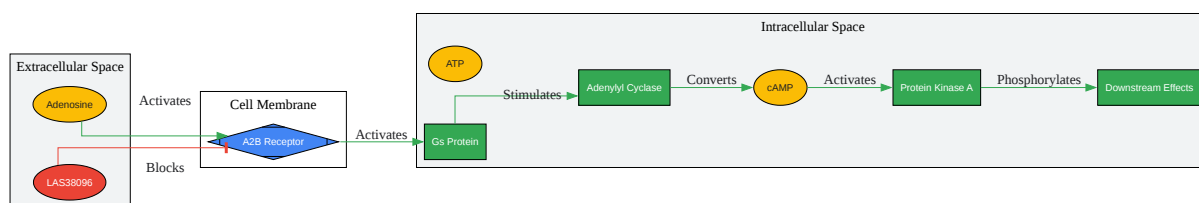
Property	Value	Source
Molecular Formula	C ₁₇ H ₁₂ N ₆ O	
Molecular Weight	316.32 g/mol	
Solubility	Soluble in DMSO	
Storage and Stability	Stable for weeks at ambient temperature. For long-term storage, -20°C is recommended. For short-term storage (days to weeks), 0-4°C is suitable. The compound should be stored dry and in the dark.	
Shelf Life	>2 years if stored properly.	

No publicly available data was found for pKa, LogP, and aqueous solubility.

Mechanism of Action and Signaling Pathway

LAS38096 functions as a competitive antagonist at the A2B adenosine receptor. This receptor is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand adenosine, couples to the Gs alpha subunit (G α s). This activation stimulates adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP) levels. As an antagonist, **LAS38096** binds to the A2B receptor but does not elicit a response, thereby blocking the binding of adenosine and inhibiting the downstream signaling cascade.

Signaling Pathway Diagram



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Caption: A2B Adenosine Receptor Signaling Pathway and **LAS38096** Inhibition.

Biological Activity and Pharmacological Profile

LAS38096 exhibits high affinity and selectivity for the A2B adenosine receptor.

Receptor Binding Affinity and Selectivity

The binding affinity and selectivity of **LAS38096** for various adenosine receptor subtypes are summarized in Table 2.

Receptor Subtype	Binding Affinity (Ki)	Selectivity (IC50)	Source
A2B	17 nM	-	
A1	-	> 1000 nM	
A2A	-	> 2500 nM	
A3	-	> 1000 nM	

Pharmacokinetic data for **LAS38096**, including oral bioavailability, half-life, and metabolism, are not publicly available in the searched resources.

Key Experimental Protocols

Detailed methodologies for the characterization of A2B receptor antagonists like **LAS38096** typically involve radioligand binding assays and functional assays to measure cAMP accumulation. The following are representative protocols.

Radioligand Binding Assay

This assay is used to determine the binding affinity (K_i) of a compound for a specific receptor.

Objective: To determine the concentration of **LAS38096** that displaces 50% of a specific radioligand from the A2B adenosine receptor.

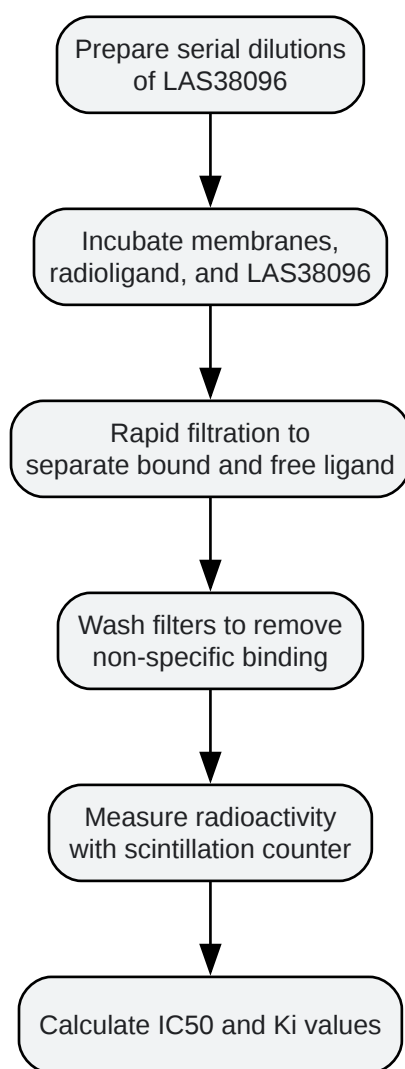
Materials:

- Cell membranes expressing the human A2B adenosine receptor.
- Radioligand (e.g., [^3H]PSB-603).
- **LAS38096**.
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Non-specific binding control (e.g., a high concentration of a known A2B antagonist).
- Glass fiber filters.
- Scintillation fluid.

Procedure:

- Prepare serial dilutions of **LAS38096**.
- In a 96-well plate, combine the cell membranes, radioligand, and either a dilution of **LAS38096** or the vehicle control.
- For determination of non-specific binding, a separate set of wells should contain the cell membranes, radioligand, and the non-specific binding control.

- Incubate the plate to allow the binding to reach equilibrium.
- Terminate the reaction by rapid filtration through the glass fiber filters using a cell harvester.
- Wash the filters with ice-cold assay buffer to remove unbound radioligand.
- Place the filters in scintillation vials with scintillation fluid.
- Measure the radioactivity using a scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Determine the IC₅₀ value of **LAS38096** and calculate the K_i value using the Cheng-Prusoff equation.



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Caption: Workflow for a Radioligand Binding Assay.

cAMP Accumulation Assay

This functional assay measures the ability of an antagonist to inhibit agonist-induced production of cAMP.

Objective: To determine the potency (IC₅₀) of **LAS38096** in blocking the A2B receptor-mediated increase in intracellular cAMP.

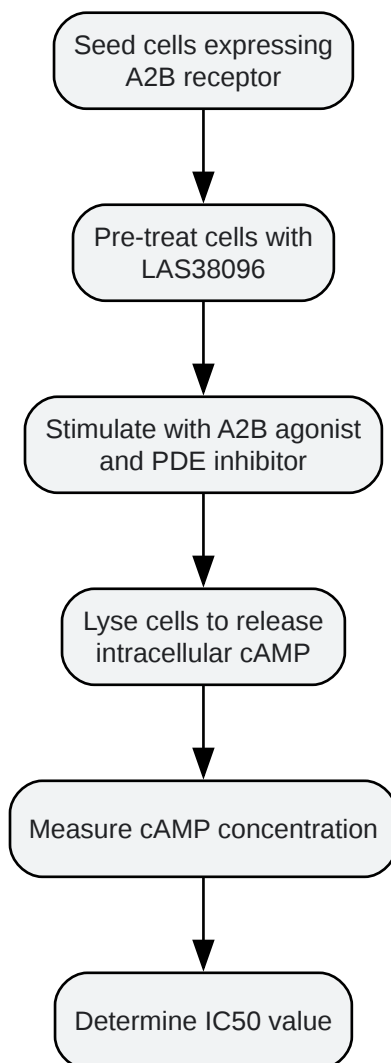
Materials:

- Whole cells expressing the human A2B adenosine receptor (e.g., HEK293 cells).
- A2B receptor agonist (e.g., NECA).
- **LAS38096**.
- Phosphodiesterase (PDE) inhibitor (to prevent cAMP degradation).
- Cell lysis buffer.
- cAMP detection kit (e.g., HTRF or ELISA-based).

Procedure:

- Seed the cells in a multi-well plate and allow them to adhere.
- Pre-treat the cells with varying concentrations of **LAS38096** for a specified duration.
- Stimulate the cells with an A2B receptor agonist (at its EC₈₀ concentration) in the presence of a PDE inhibitor.
- Lyse the cells to release intracellular cAMP.
- Measure the cAMP concentration using the detection kit according to the manufacturer's instructions.

- Generate a dose-response curve for **LAS38096** and determine its IC₅₀ value.



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Caption: Workflow for a cAMP Accumulation Assay.

Conclusion

LAS38096 is a well-characterized A2B adenosine receptor antagonist with high potency and selectivity. Its mechanism of action through the inhibition of the Gs-cAMP signaling pathway makes it a valuable tool for studying the physiological and pathological roles of the A2B receptor. The provided information on its chemical properties and representative experimental protocols offers a solid foundation for further research and development involving this

compound. Further investigation into its pharmacokinetic and in vivo efficacy is warranted to fully elucidate its therapeutic potential.

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References

- 1. medkoo.com [medkoo.com]
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